

"molecular formula and CAS number for C.I. Reactive Black 39"

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552041*

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C.I. Reactive Black 39: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Reactive Black 39** is a significant member of the reactive dye family, a class of colored organic compounds that form a covalent bond with the substrate they are coloring. This characteristic imparts high wash fastness to the dyed material. As a double azo dye, its molecular structure is complex, featuring two azo groups (-N=N-) which are primarily responsible for its color.^[1] While its principal application lies within the textile industry for dyeing cellulosic fibers, emerging research has highlighted its potential in other scientific domains, including a notable interaction with bacterial cells. This guide provides an in-depth overview of C.I. **Reactive Black 39**, encompassing its chemical and physical properties, manufacturing process, and key applications, with a focus on detailed experimental insights and molecular pathways.

Core Data and Properties

A summary of the key identifiers and physicochemical properties of C.I. **Reactive Black 39** is presented below. It is important to note that slight variations in the molecular formula and, consequently, the molecular weight have been reported in the literature.

Property	Value	Reference
C.I. Name	Reactive Black 39	[1]
CAS Number	68259-02-9	[2]
Molecular Formula	C ₂₅ H ₁₄ ClN ₁₀ Na ₅ O ₁₆ S ₅	[1][3]
C ₂₅ H ₁₉ ClN ₁₀ O ₁₆ S ₅ •Na ₅	[2]	
Molecular Weight	1021.16 g/mol	[1][3]
1026.21 g/mol	[2]	
Appearance	Black Powder	
Solubility	Soluble in water	[4]
Molecular Structure	Double Azo Class	[1]

Synthesis and Manufacturing

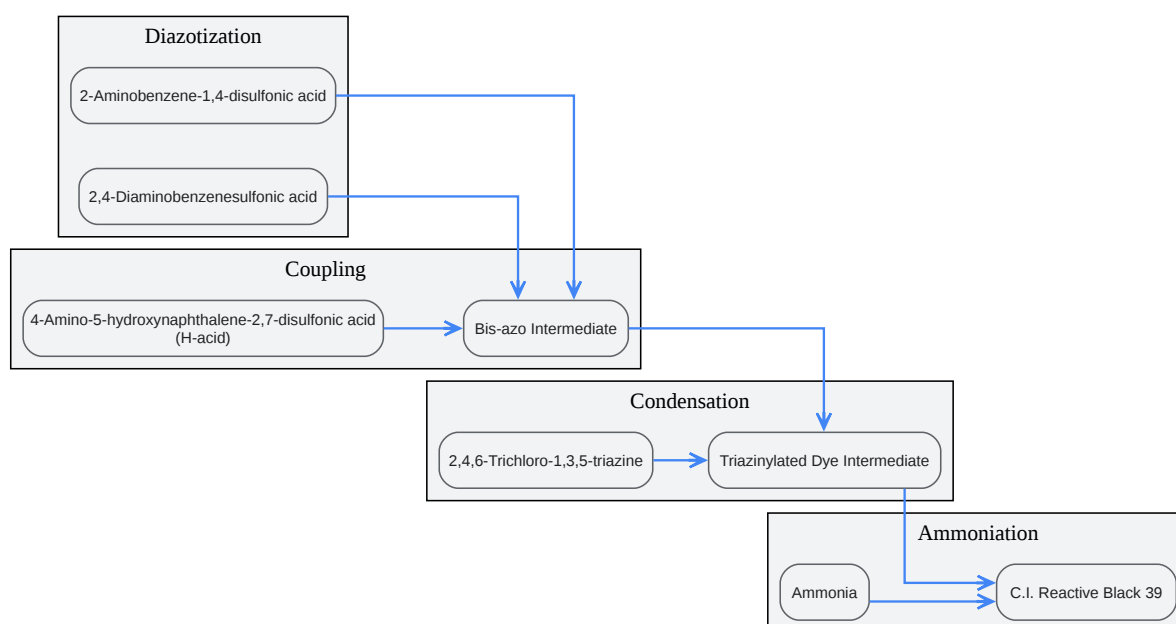
The industrial synthesis of C.I. **Reactive Black 39** is a multi-step process involving diazotization and coupling reactions, followed by condensation and amination.[1]

Experimental Protocol: Manufacturing Process

The following outlines the general manufacturing methodology for C.I. **Reactive Black 39**. Precise industrial protocols, including reactant concentrations, temperatures, and reaction times, are proprietary and may vary.

- **Diazotization:** 2,4-Diaminobenzenesulfonic acid and 2-Aminobenzene-1,4-disulfonic acid are separately diazotized. This reaction typically involves treating the primary aromatic amines with a cold solution of nitrous acid (generated in situ from sodium nitrite and a strong acid like hydrochloric acid) to form the corresponding diazonium salts.
- **Coupling Reactions:** The resulting diazonium salts are then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid). This coupling is performed under both alkaline and acidic conditions to achieve the desired bis-azo structure.

- **Condensation:** The product from the coupling reactions is then condensed with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride). This step introduces the reactive triazine group.
- **Ammoniation:** The final step involves ammoniation, where one of the chlorine atoms on the triazine ring is replaced by an amino group. This modulates the reactivity of the dye.



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Caption: Manufacturing workflow for C.I. **Reactive Black 39**.

Applications in Textile Dyeing

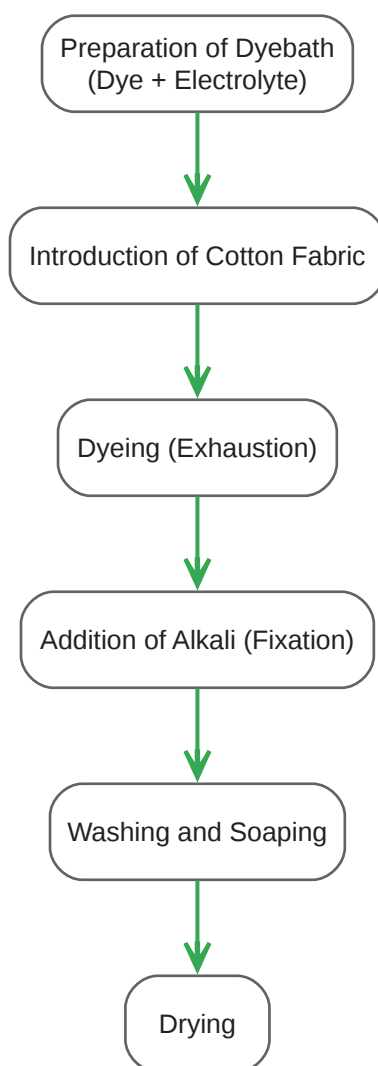
C.I. **Reactive Black 39** is extensively used for the dyeing and printing of cellulosic materials such as cotton and viscose.[5][6] The process leverages the formation of a covalent bond between the reactive group of the dye and the hydroxyl groups of the cellulose fibers, ensuring high color fastness.

Experimental Protocol: Textile Dyeing

The following is a generalized protocol for the exhaust dyeing of cotton fabric with C.I.

Reactive Black 39. Specific parameters may be adjusted based on the desired shade and fabric type.

- **Preparation of the Dyebath:** The dyebath is prepared with water, and the required amount of C.I. **Reactive Black 39** is dissolved to achieve the desired concentration. An electrolyte, such as sodium chloride or sodium sulfate, is added to facilitate the exhaustion of the dye onto the fabric.
- **Dyeing:** The pre-wetted cotton fabric is introduced into the dyebath at a neutral pH and room temperature. The temperature is gradually raised, and the fabric is agitated to ensure even dye uptake.
- **Fixation:** After a period of dyeing, an alkali, typically sodium carbonate (soda ash), is added to the dyebath. This raises the pH and initiates the covalent reaction between the dye and the cellulose fibers.
- **Washing and Rinsing:** Following fixation, the dyed fabric is thoroughly rinsed with water to remove any unfixed dye. A soaping-off step, which involves washing the fabric with a detergent at a high temperature, is crucial to remove hydrolyzed dye and improve wash fastness.
- **Drying:** The fabric is then dried to complete the process.



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Caption: General workflow for textile dyeing with C.I. **Reactive Black 39**.

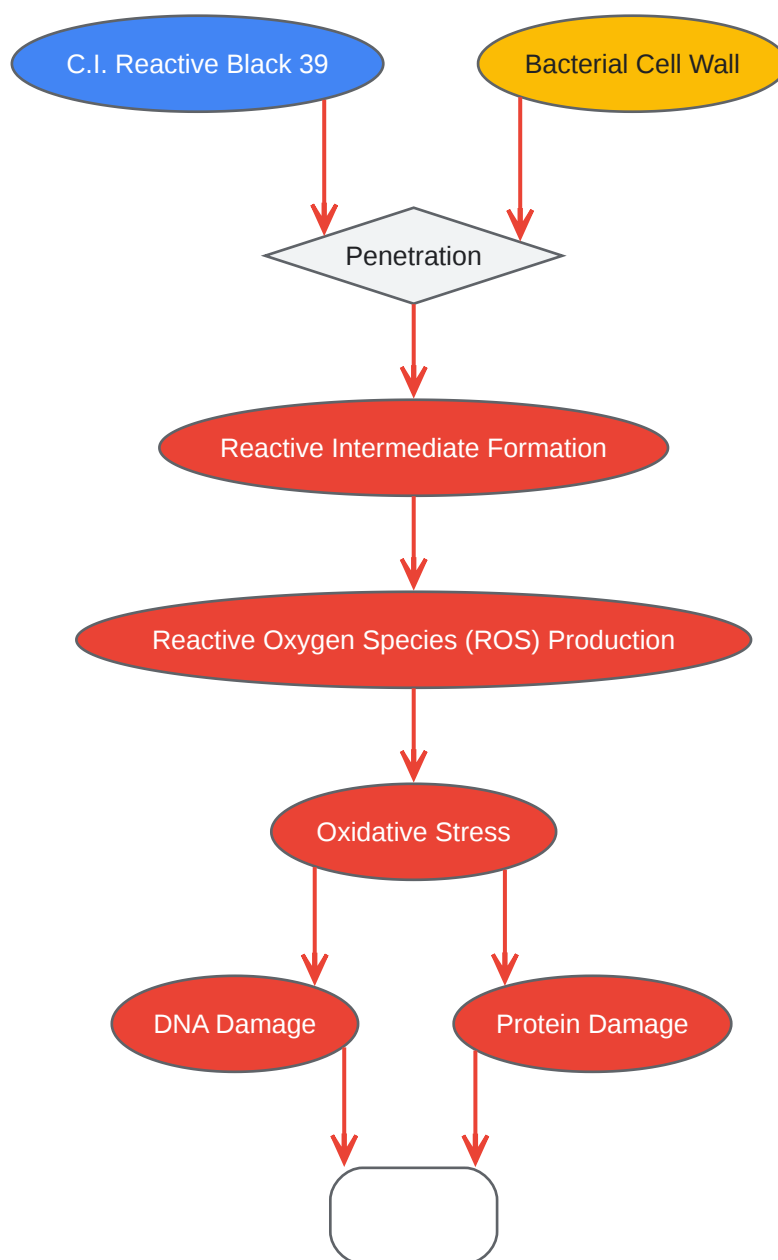
Antimicrobial Activity and Proposed Mechanism

Recent findings suggest that C.I. **Reactive Black 39** exhibits antimicrobial properties. It has been described as a molecule that can penetrate bacterial cell walls and initiate a cascade of reactions leading to cellular damage.[2]

Proposed Signaling Pathway of Antibacterial Action

The proposed mechanism involves the generation of reactive oxygen species (ROS) that cause oxidative stress and damage to essential cellular components.

- Cell Wall Penetration: C.I. **Reactive Black 39**, described as a benzalkonium chloride-like molecule, penetrates the bacterial cell wall.
- Formation of a Reactive Intermediate: It is proposed that the dye reacts with hydroxyl groups on the cell surface, forming a reactive intermediate.
- Generation of Reactive Oxygen Species (ROS): This intermediate interacts with other molecules on the bacterial surface, leading to the production of oxygen radicals.
- Cellular Damage: These highly reactive oxygen species initiate damaging reactions, including oxidation and nitration of DNA and proteins, ultimately leading to cell death.



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Caption: Proposed signaling pathway of the antibacterial action of C.I. **Reactive Black 39**.

Conclusion

C.I. **Reactive Black 39** is a well-established reactive dye with significant industrial importance in textile applications. Its chemical properties, particularly the presence of a reactive triazine group, allow for the formation of strong, permanent bonds with cellulosic fibers, resulting in excellent color fastness. Beyond its traditional use, emerging evidence of its antimicrobial

activity opens new avenues for research and potential applications in the development of functional textiles or as a lead compound in drug discovery. Further investigation into its precise mechanism of action and the development of detailed, standardized experimental protocols will be crucial for fully harnessing the potential of this versatile molecule.

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